

Physical properties like melting and boiling point of 2-Chloro-5-nitroanisole

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Compound of Interest

Compound Name: 2-Chloro-5-nitroanisole

Cat. No.: B017299

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An In-depth Technical Guide on the Physical Properties of 2-Chloro-5-nitroanisole

This technical guide provides a comprehensive overview of the physical properties of **2-Chloro-5-nitroanisole**, with a specific focus on its melting and boiling points. The information is intended for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Data Summary

2-Chloro-5-nitroanisole is an organic compound with the molecular formula $C_7H_6ClNO_3$.^{[1][2]} At room temperature, it is a solid.^[2] The appearance of the compound is generally described as a yellow crystal, though it may also appear as a brown solid.^{[4][5][6]} A summary of its key physical properties is presented in the table below for easy reference and comparison.

Property	Value
Molecular Formula	C ₇ H ₆ CINO ₃
Molecular Weight	187.58 g/mol [1] [2]
Melting Point	81-83 °C [1] [4] [6]
Boiling Point	287.3 ± 20.0 °C (Predicted) [1] [6]
Density	1.366 ± 0.06 g/cm ³ (Predicted) [1] [6]
Flash Point	127.5 °C [1] [4]
Vapor Pressure	0.00434 mmHg at 25 °C [1] [4]
Refractive Index	1.559 [1] [4]

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of **2-Chloro-5-nitroanisole** are provided below. These are generalized procedures standard in organic chemistry laboratories.

Determination of Melting Point

The melting point of a solid is the temperature at which it changes state from solid to liquid.[\[7\]](#) It is a crucial physical property for identifying a compound and assessing its purity.[\[7\]](#) Pure crystalline solids typically melt over a narrow temperature range.[\[7\]](#)

Apparatus:

- Melting point apparatus (e.g., Thomas-Hoover Uni-Melt or similar)[\[8\]](#)
- Capillary tubes (sealed at one end)[\[8\]](#)
- Spatula[\[8\]](#)
- Mortar and pestle[\[8\]](#)
- Calibrated thermometer[\[8\]](#)

Procedure:

- Sample Preparation: A small amount of **2-Chloro-5-nitroanisole** is finely ground using a mortar and pestle to ensure a uniform particle size.[8]
- Capillary Tube Loading: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the sample into the sealed end. This is repeated until a sample column of 2-3 mm in height is achieved.[8][9]
- Apparatus Setup: The loaded capillary tube is placed into the heating block of the melting point apparatus. The thermometer is positioned so that its bulb is level with the sample.[8]
- Heating and Observation: The apparatus is heated at a controlled rate. Initially, a faster heating rate can be used to approach the expected melting point. As the temperature nears the anticipated melting range, the heating rate should be reduced to about 1-2 °C per minute to allow for thermal equilibrium.[8]
- Melting Point Range Determination: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear liquid is recorded as the end of the melting range.[8]

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the pressure of the gas above it.[10][11] This property is useful for identifying and assessing the purity of liquid compounds.[10]

Apparatus:

- Small test tube or fusion tube[12]
- Capillary tube (sealed at one end)[12]
- Thermometer[12]
- Heating apparatus (e.g., oil bath, aluminum block, or Thiele tube)[12]
- Stand and clamp[12]

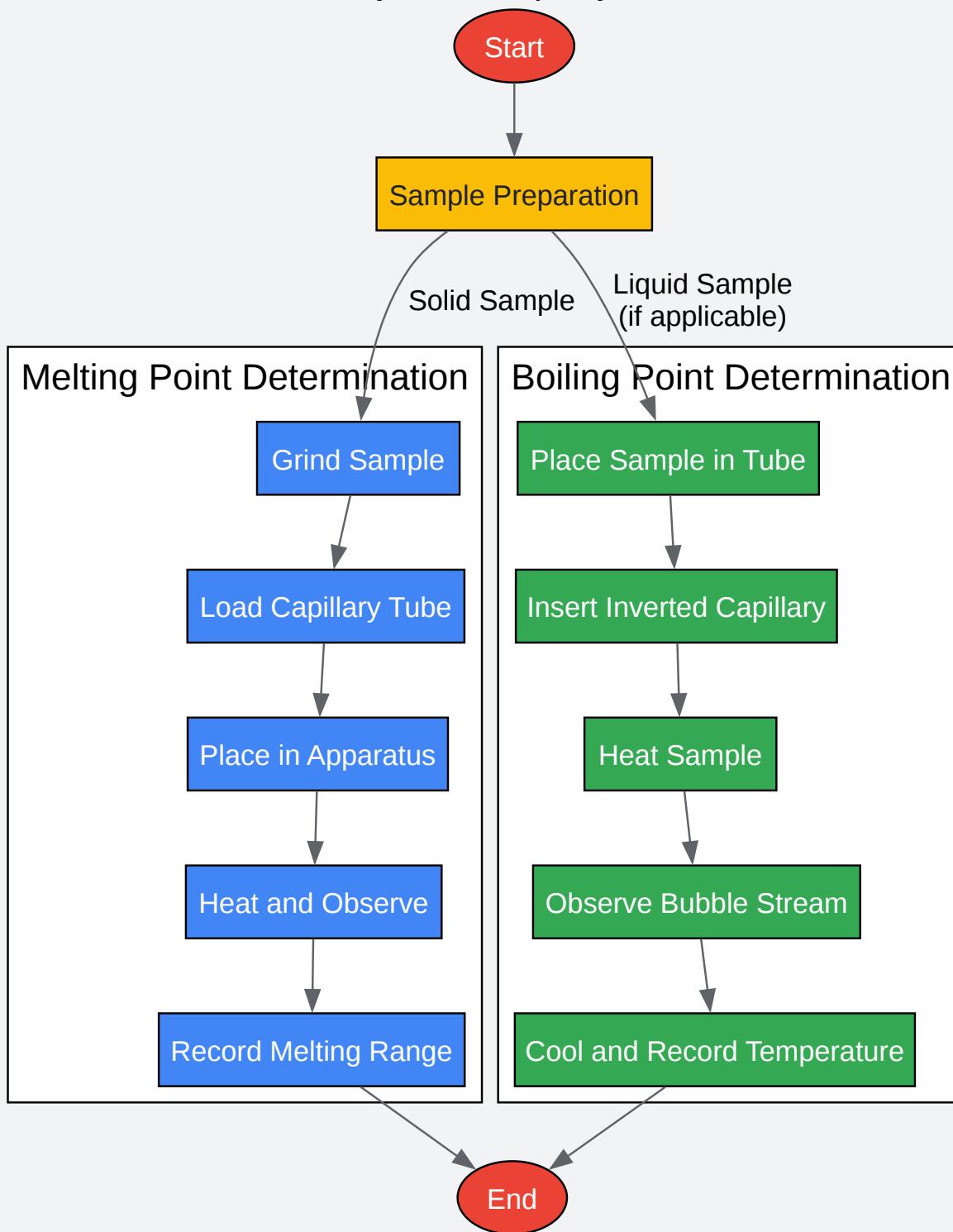
Procedure:

- **Sample Preparation:** A small amount of the liquid sample is placed into a small test tube or fusion tube.[12]
- **Capillary Tube Placement:** A capillary tube, sealed at one end, is placed into the test tube with the open end submerged in the liquid.[12]
- **Apparatus Setup:** The test tube is attached to a thermometer, and the assembly is placed in a heating bath. The thermometer bulb should be positioned close to the test tube.[10]
- **Heating and Observation:** The heating bath is heated gently. As the temperature rises, air trapped in the capillary tube will escape, seen as a slow stream of bubbles. When the boiling point is reached, a rapid and continuous stream of bubbles will emerge from the capillary tube.
- **Boiling Point Determination:** At this point, the heating is stopped. The liquid will begin to cool, and the stream of bubbles will slow down. The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the experimental determination of the melting and boiling points of a chemical compound like **2-Chloro-5-nitroanisole**.

Workflow for Physical Property Determination

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Workflow for determining physical properties.

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